

Diquat Dibromide Hydrate (CAS 6385-62-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diquat dibromide hydrate*

Cat. No.: *B3026450*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diquat dibromide hydrate (CAS No. 6385-62-2) is a non-selective, fast-acting contact herbicide and desiccant.[1] It belongs to the bipyridylium class of quaternary ammonium compounds.[2] Due to its rapid action and broad spectrum of activity, it is widely used in agriculture for weed control, pre-harvest desiccation of crops, and aquatic weed management. [1] This technical guide provides an in-depth overview of the physicochemical properties, mechanism of action, experimental protocols for analysis, and toxicological data of **Diquat dibromide hydrate**, tailored for a scientific audience.

Physicochemical Properties

A summary of the key physicochemical properties of **Diquat dibromide hydrate** is presented in Table 1. This data is essential for understanding its environmental fate, solubility, and handling requirements.

Table 1: Physicochemical Properties of **Diquat Dibromide Hydrate**

Property	Value	Reference
CAS Number	6385-62-2	[3]
Molecular Formula	C ₁₂ H ₁₄ Br ₂ N ₂ O	[3][4][5]
Molecular Weight	362.06 g/mol	[3][4][5][6]
Appearance	Light yellow to yellow solid	[5]
Melting Point	Decomposes above 300°C	[7]
Water Solubility	125 mg/mL (requires sonication)	[4][5]
log P	-4.60	[8]
Vapor Pressure	< 1 x 10 ⁻⁷ Pa at 25°C	
pKa	Not applicable (quaternary amine)	

Mechanism of Action

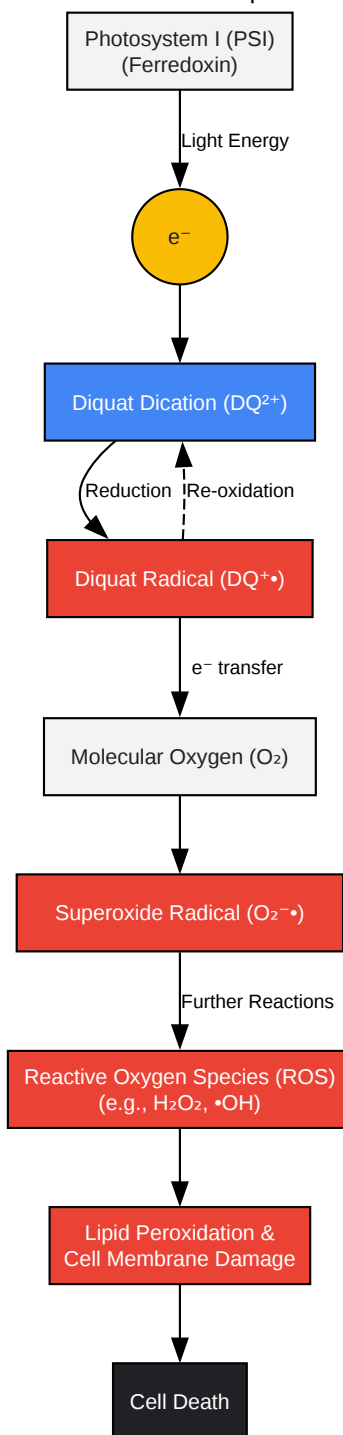
Diquat exerts its herbicidal activity by interfering with photosynthesis, specifically by diverting electrons from Photosystem I (PSI). This process leads to the generation of highly reactive oxygen species (ROS), which cause rapid cellular damage and plant death.

The key steps in the mechanism of action are as follows:

- **Uptake and Translocation:** Diquat is rapidly absorbed by plant foliage, but has limited translocation within the plant.
- **Electron Diversion from Photosystem I:** In the chloroplasts, the diquat dication (DQ²⁺) accepts an electron from the ferredoxin protein of Photosystem I, reducing it to the diquat radical cation (DQ^{+•}).
- **Generation of Reactive Oxygen Species (ROS):** The diquat radical cation is readily re-oxidized by molecular oxygen (O₂) back to the diquat dication. This redox cycling reaction produces a superoxide radical (O₂^{-•}).

- Cellular Damage: The accumulation of superoxide radicals and other subsequent ROS, such as hydrogen peroxide (H_2O_2) and hydroxyl radicals ($\bullet\text{OH}$), leads to lipid peroxidation of cell membranes, destruction of chlorophyll, and ultimately, cell death.[9][10][11]

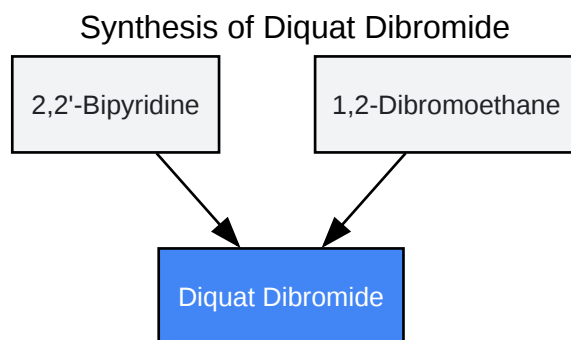
Mechanism of Action of Diquat Dibromide

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Mechanism of Action of Diquat Dibromide

Synthesis Pathway

Diquat dibromide is synthesized through the reaction of 2,2'-bipyridine with 1,2-dibromoethane. This reaction forms the characteristic diquaternized heterocyclic structure.



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Synthesis of Diquat Dibromide

A common synthetic process involves the coupling of 2-chloropyridine to form 2,2'-bipyridine, followed by cyclization with ethylene dibromide.^[12]

Experimental Protocols for Analysis

The quantification of Diquat dibromide in various matrices is crucial for research, environmental monitoring, and regulatory purposes. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are commonly employed analytical techniques.

High-Performance Liquid Chromatography (HPLC) Method

This protocol is based on established methods for the analysis of Diquat in water samples.^[13]
^[14]^[15]^[16]

Objective: To quantify the concentration of Diquat in an aqueous sample.

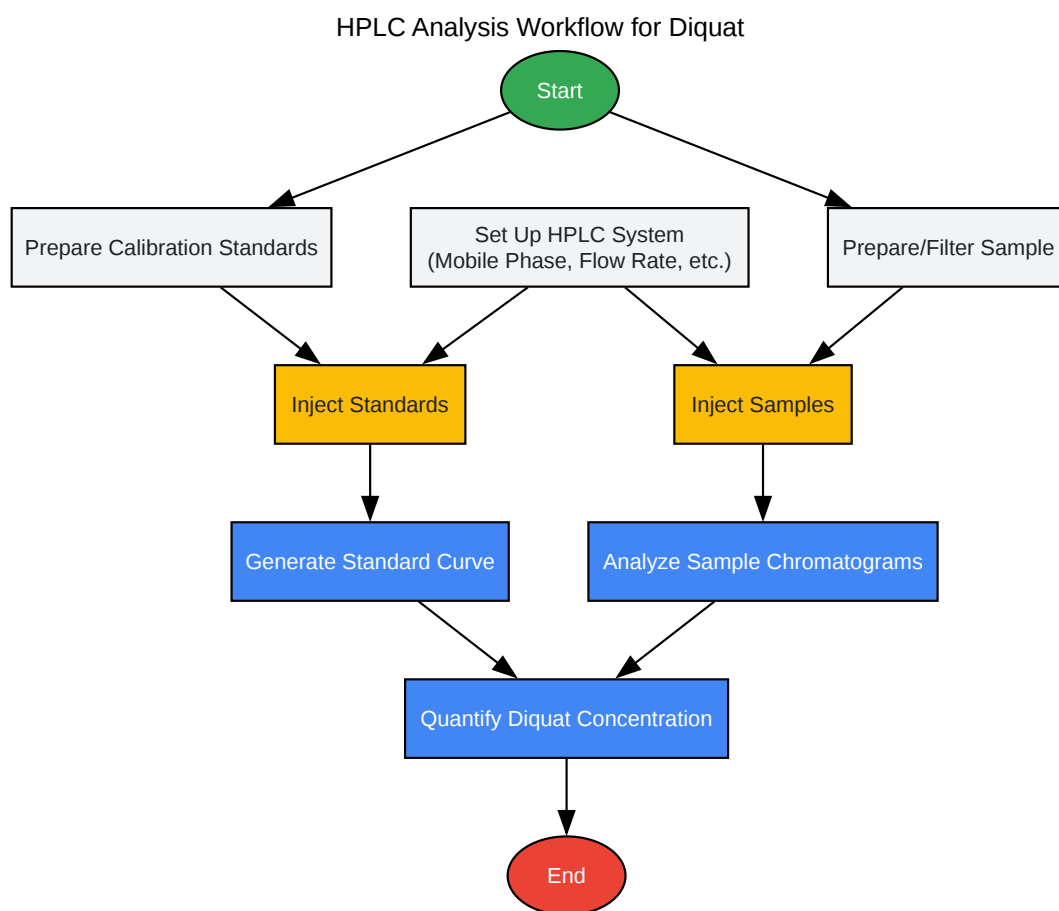
Materials:

- HPLC system with a UV detector
- C18 analytical column (e.g., 150 mm x 4.6 mm, 5 μ m particle size)
- **Diquat dibromide hydrate** analytical standard
- Acetonitrile (HPLC grade)
- Heptanesulfonate aqueous solution
- Ultrapure water
- Sample vials and filters

Procedure:

- Standard Preparation:
 - Prepare a stock solution of **Diquat dibromide hydrate** in ultrapure water.
 - Perform serial dilutions to create a series of calibration standards of known concentrations.
- Sample Preparation:
 - For clear aqueous samples, filter through a 0.45 μ m syringe filter.
 - For complex matrices, a solid-phase extraction (SPE) cleanup may be necessary.
- HPLC Conditions:
 - Mobile Phase: Isocratic elution with a mixture of heptanesulfonate aqueous solution and acetonitrile (e.g., 92:8 v/v).[\[13\]](#)
 - Flow Rate: 1.0 mL/min.[\[13\]](#)

- Column Temperature: Ambient.[13]
- Injection Volume: 5 μ L.[13]
- Detection Wavelength: 310 nm.[13]
- Analysis:
 - Inject the calibration standards to generate a standard curve.
 - Inject the prepared samples.
 - Quantify the Diquat concentration in the samples by comparing their peak areas to the standard curve. The retention time for diquat is approximately 7.8 minutes under these conditions.[13]



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HPLC Analysis Workflow for Diquat

Gas Chromatography-Mass Spectrometry (GC-MS) Method

GC-MS analysis of Diquat requires a derivatization step to increase its volatility.^{[17][18]}

Objective: To confirm the presence and quantify the concentration of Diquat in biological samples (plasma, urine).

Materials:

- GC-MS system
- Analytical column suitable for the derivatized analyte
- **Diquat dibromide hydrate** analytical standard
- Sodium borohydride (NaBH_4) for reduction
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Organic solvents (e.g., methanol)
- Internal standard (e.g., ethyl paraquat)

Procedure:

- Standard and Sample Preparation:
 - Prepare standards and samples in an appropriate buffer (e.g., phosphate buffer, pH 8.0). [\[18\]](#)
 - Add an internal standard to all standards and samples.
- Reduction (Derivatization):
 - Add sodium borohydride to the buffered samples and standards to reduce the diquat cation to a more volatile derivative.[\[18\]](#)
- Solid-Phase Extraction (SPE):
 - Condition a C18 SPE cartridge with methanol and buffer.[\[18\]](#)
 - Load the reduced sample onto the cartridge.

- Wash the cartridge with deionized water.
- Elute the derivatized analyte with methanol.[18]
- GC-MS Analysis:
 - Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in a small volume of methanol.[18]
 - Inject an aliquot into the GC-MS system.
 - Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.[17][18]
- Quantification:
 - Quantify Diquat based on the peak area ratio of the analyte to the internal standard against a calibration curve.

Toxicological Data

Diquat dibromide is classified as moderately toxic. The primary routes of exposure are oral, dermal, and inhalation.[19]

Table 2: Acute Toxicity of Diquat Dibromide

Species	Route	LD ₅₀ (mg/kg body weight)	Reference
Rat	Oral	120 - 235	[1][20]
Mouse	Oral	233	[1]
Rabbit	Oral	188	[1]
Guinea Pig	Oral	187	[1]
Dog	Oral	187	[1]
Cow	Oral	30 - 56	[1]
Rabbit	Dermal	400 - 500	[1][20]

Table 3: No-Observed-Adverse-Effect-Levels (NOAELs) from Chronic Studies

Species	Study Duration	Endpoint	NOAEL (mg/kg body weight/day)	Reference
Rat	4-week	Increased relative liver weight	7.2	[20]
Rat	14-week	Cataracts and lenticular opacity	9.5	[20]
Dog	1-year	Cataracts	0.5	[20]
Rat	1-year	Cataracts	3.3	[20]

Chronic exposure to Diquat dibromide has been associated with the development of cataracts in animal studies.[20]

Conclusion

Diquat dibromide hydrate is a potent and widely used herbicide with a well-defined mechanism of action centered on the disruption of photosynthesis and the generation of

reactive oxygen species. Its physicochemical properties influence its application and environmental behavior. Standardized analytical methods, such as HPLC and GC-MS, are available for its accurate quantification. While effective as a herbicide, its moderate toxicity necessitates careful handling and adherence to safety guidelines. This guide provides a foundational technical overview for professionals working with or conducting research on **Diquat dibromide hydrate**.

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